

Technical Guide: Safety and Handling of 2,1,3-Benzoxadiazole-5-carbaldehyde

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Compound of Interest

Compound Name: 2,1,3-Benzoxadiazole-5-carbaldehyde

Cat. No.: B1272958

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety and handling procedures for **2,1,3-Benzoxadiazole-5-carbaldehyde** (CAS No. 32863-33-5). The information is intended to support researchers, scientists, and professionals in the drug development field in ensuring a safe laboratory environment.

Chemical Identification and Physical Properties

Property	Value
Chemical Name	2,1,3-Benzoxadiazole-5-carbaldehyde
Synonyms	Benzo[c][1][2][3]oxadiazole-5-carbaldehyde
CAS Number	32863-33-5
Molecular Formula	C ₇ H ₄ N ₂ O ₂
Molecular Weight	148.12 g/mol
Physical Form	Solid[4]
Melting Point	58°C[4]
Density	1.4 g/cm ³ [4]
Refractive Index	1.67[4]


Hazard Identification and Classification

2,1,3-Benzoxadiazole-5-carbaldehyde is classified as a hazardous substance. The following table summarizes its GHS classification and associated hazard statements.

GHS Classification	Hazard Statement
Skin Corrosion/Irritation, Category 2	H315: Causes skin irritation.[4]
Serious Eye Damage/Eye Irritation, Category 2	H319: Causes serious eye irritation.[4]
Specific Target Organ Toxicity — Single Exposure, Category 3 (Respiratory System)	H335: May cause respiratory irritation.[4]

Signal Word: Warning[4]

GHS Pictograms:

-  alt text

Precautionary Measures and Personal Protective Equipment (PPE)

Adherence to the following precautionary statements is crucial for the safe handling of this compound.

Category	Precautionary Statement Code	Precautionary Statement
Prevention	P261	Avoid breathing dust/fume/gas/mist/vapors/spray.[4]
P264	Wash skin thoroughly after handling.[4]	
P271	Use only outdoors or in a well-ventilated area.[4]	
P280	Wear protective gloves/protective clothing/eye protection/face protection.[4]	
Response	P302 + P352	IF ON SKIN: Wash with plenty of soap and water.[4]
P304 + P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.[4]	
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[4]	
P312	Call a POISON CENTER/doctor if you feel unwell.[4]	
P321	Specific treatment (see supplemental first aid instructions on this label).[4]	
P332 + P313	If skin irritation occurs: Get medical advice/attention.[4]	

P337 + P313	If eye irritation persists: Get medical advice/attention. [4]	
P362	Take off contaminated clothing and wash before reuse. [4]	
Storage	P403 + P233	Store in a well-ventilated place. Keep container tightly closed. [4]
P405	Store locked up. [4]	
Disposal	P501	Dispose of contents/container to an approved waste disposal plant. [4]

Recommended Personal Protective Equipment (PPE):

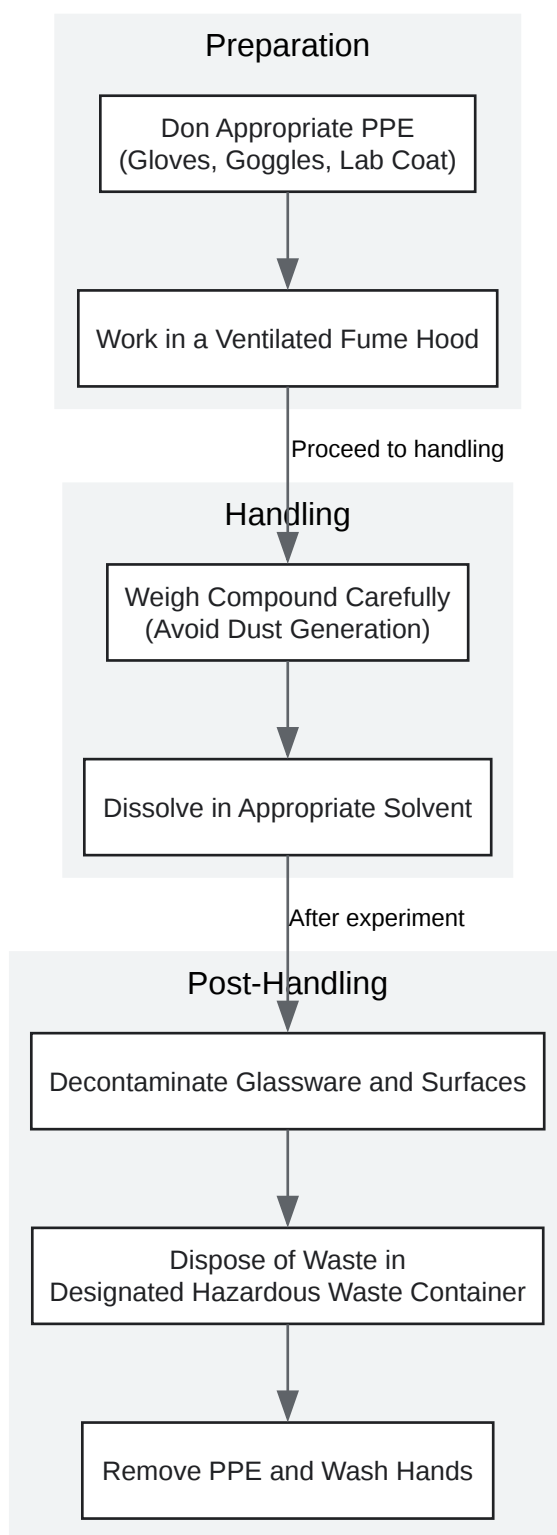
- Eye/Face Protection: Chemical safety goggles and/or a face shield are required where splashing is possible.
- Skin Protection:
 - Hand Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile rubber).
 - Body Protection: A lab coat or other protective clothing should be worn.
- Respiratory Protection: If dusts are generated, a NIOSH-approved respirator for dusts should be used.

Experimental Protocols: Safe Handling and Storage

The following protocols outline the recommended procedures for handling and storing **2,1,3-Benzoxadiazole-5-carbaldehyde** in a laboratory setting.

General Handling Workflow

The following diagram illustrates the standard workflow for safely handling **2,1,3-Benzoxadiazole-5-carbaldehyde**.



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Caption: Workflow for Safe Handling of **2,1,3-Benzoxadiazole-5-carbaldehyde**.

Storage Protocol

- Store in a cool, dry, and well-ventilated area.[\[4\]](#)
- Keep the container tightly closed.[\[4\]](#)
- Store locked up.[\[4\]](#)
- Recommended long-term storage is at 2-8°C.[\[4\]](#)
- Store away from incompatible materials such as strong oxidizing agents.

First-Aid and Emergency Procedures

In the event of exposure, follow these first-aid measures and emergency procedures.

Exposure Route	First-Aid Measures
Inhalation	Remove the individual to fresh air. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration. Seek immediate medical attention. [5]
Skin Contact	Immediately flush the affected area with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. If skin irritation occurs, get medical advice/attention. [5]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention. [5]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention. [5]

Fire-Fighting Measures

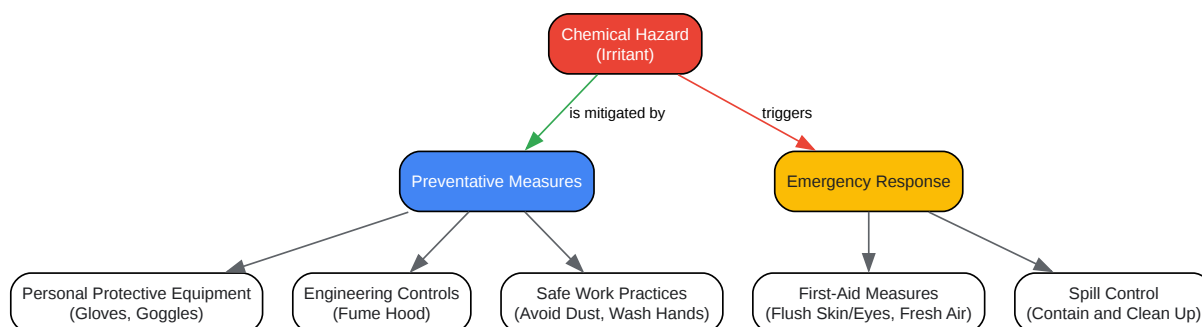
- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards Arising from the Chemical: Emits toxic fumes under fire conditions, including carbon oxides and nitrogen oxides.
- Protective Equipment for Firefighters: Wear self-contained breathing apparatus (SCBA) and full protective gear.

Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area. Wear appropriate personal protective equipment (see Section 3). Avoid breathing dust and contact with the substance.
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- Methods for Cleaning Up: Carefully sweep up the solid material, avoiding dust generation, and place it in a suitable, closed container for disposal.

Logical Relationships in Hazard Mitigation

The following diagram illustrates the relationship between hazards, preventative measures, and emergency responses.



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Caption: Hazard Mitigation Strategy for **2,1,3-Benzoxadiazole-5-carbaldehyde**.

This technical guide is intended to provide essential safety and handling information. Always refer to the specific Safety Data Sheet (SDS) provided by the supplier for the most current and comprehensive information. It is the responsibility of the user to conduct a thorough risk assessment before handling this chemical.

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